

2-(Hexyloxy)ethanol solubility in water and organic solvents

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Compound of Interest

Compound Name: 2-(Hexyloxy)ethanol

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An In-depth Technical Guide to the Solubility of **2-(Hexyloxy)ethanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-(Hexyloxy)ethanol** in water and various organic solvents. This information is critical for the effective application of this compound as a solvent in specialty printing inks, a coalescing aid in surface coatings, a coupling agent, and in the formulation of rust removers, adhesives, and surface cleaners.[1][2]

Core Properties of **2-(Hexyloxy)ethanol**

2-(Hexyloxy)ethanol, also known as ethylene glycol monohexyl ether, is a high-boiling-point, slow-evaporating solvent with a molecular formula of C₈H₁₈O₂.[3] Its structure, containing both an ether and an alcohol functional group, imparts both hydrophilic and lipophilic characteristics, allowing it to dissolve a wide range of substances.[3][4] This dual nature provides unique cleaning power for the removal of both water-soluble and greasy, water-insoluble soils.[3]

Solubility Data

The solubility of **2-(Hexyloxy)ethanol** has been characterized in aqueous and organic media. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Chemical Class	Solubility/Miscibility	Temperature (°C)
Water	Aqueous	9.46 g/L	Not Specified
Alcohols	Organic	Very Soluble / Miscible	Not Specified
Ethers	Organic	Very Soluble / Miscible	Not Specified
Ketones	Organic	Miscible	Not Specified
Aldehydes	Organic	Miscible	Not Specified
Glycols	Organic	Miscible	Not Specified
Aromatic Hydrocarbons	Organic	Miscible	Not Specified
Aliphatic Hydrocarbons	Organic	Miscible	Not Specified

Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

While specific quantitative solubility data for many organic solvents are not readily available in the literature, **2-(Hexyloxy)ethanol** is consistently reported to be miscible with a wide array of common organic solvents.[\[3\]](#) Its miscibility with water, however, is limited.[\[3\]](#)

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure in chemistry. While specific protocols for **2-(Hexyloxy)ethanol** are not detailed in the available literature, a general methodology for determining the solubility of a liquid in various solvents can be described.

Objective: To quantitatively or qualitatively determine the solubility of **2-(Hexyloxy)ethanol** in a given solvent at a specified temperature.

Materials:

- **2-(Hexyloxy)ethanol** (high purity)
- Selected solvents (e.g., deionized water, ethanol, acetone, toluene, hexane)
- Calibrated glassware (pipettes, burettes, volumetric flasks)
- Analytical balance
- Temperature-controlled water bath or shaker
- Vortex mixer
- Filtration apparatus (e.g., syringe filters)
- Analytical instrumentation (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID), UV-Vis Spectrophotometer)

General Procedure for Quantitative Determination (e.g., in Water):

- Preparation of Saturated Solution:
 - An excess amount of **2-(Hexyloxy)ethanol** is added to a known volume of the solvent in a sealed container.
 - The mixture is agitated vigorously using a vortex mixer and then placed in a temperature-controlled environment (e.g., a water bath set to 25°C) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - The saturated solution is allowed to stand undisturbed to allow any undissolved **2-(Hexyloxy)ethanol** to separate.
 - A clear aliquot of the supernatant is carefully withdrawn using a pipette, ensuring no undissolved droplets are collected. Filtration through a syringe filter may be necessary.
- Quantification of Dissolved Solute:

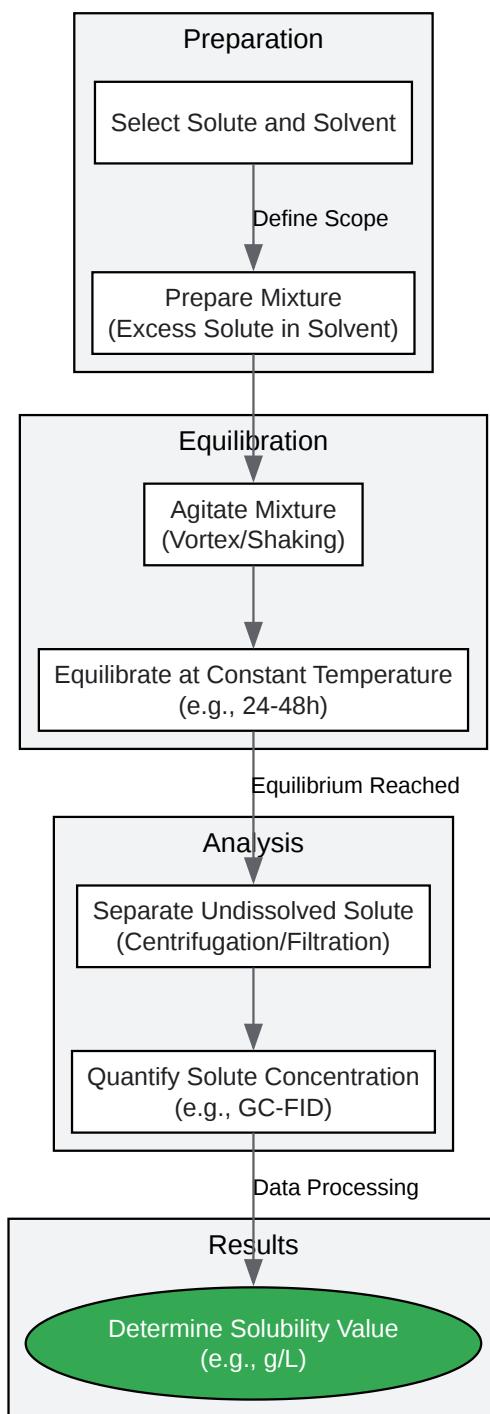
- A known volume of the clear, saturated solution is accurately weighed.
- The concentration of **2-(Hexyloxy)ethanol** in the aliquot is determined using a suitable analytical technique. Gas chromatography is a common method for the analysis of glycol ethers.^{[7][8]} A calibration curve is typically generated using standards of known concentrations to quantify the amount of solute in the sample.

General Procedure for Qualitative Determination (Miscibility):

- Visual Evaluation:
 - A simple and common method for determining miscibility is by visual inspection.^[9]
 - A known volume of **2-(Hexyloxy)ethanol** is added to a known volume of the solvent in a clear, sealed container (e.g., a test tube or vial).
 - The mixture is shaken vigorously and then allowed to stand.
 - If the resulting mixture is a single, clear phase with no visible separation or cloudiness, the two liquids are considered miscible. If two distinct layers form, they are immiscible.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of a liquid compound like **2-(Hexyloxy)ethanol**.



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Caption: Workflow for the Experimental Determination of Solubility.

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